

Proper Disposal of DDRI-18: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DDRI-18

Cat. No.: B1669918

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **DDRI-18**, a DNA Damage Response Inhibitor.

DDRI-18 is a combustible solid, classified as a skin and eye irritant, and may cause respiratory irritation. It is also recognized as being harmful to aquatic life with long-lasting effects. Adherence to the following procedures is crucial to mitigate risks to personnel and the environment.

Immediate Safety and Handling

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling of solid **DDRI-18** should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust particles.

Quantitative Data Summary

For quick reference, the key chemical and safety data for **DDRI-18** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₂₆ H ₂₀ N ₆	[1]
Molecular Weight	416.48 g/mol	[1]
CAS Number	4402-18-0	[1]
Appearance	White to beige powder	[2]
Solubility	DMSO: 10 mg/mL	[1][2]
Storage Temperature	2-8°C	[2]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity (Single Exposure) 3, Aquatic Chronic 4	[3]
Signal Word	Warning	[3]
Storage Class	11 - Combustible Solids	[3]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **DDRI-18** from a laboratory setting.

Waste Segregation and Collection

- Solid Waste:
 - Collect all solid **DDRI-18** waste, including unused or expired product and contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled hazardous waste container.[4][5]
 - The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid to prevent spills and the release of dust.[6][7]
 - Label the container with "Hazardous Waste," the full chemical name "**DDRI-18**," and the appropriate hazard pictograms (e.g., exclamation mark for irritant).[7]

- Liquid Waste (Solutions):
 - If **DDRI-18** has been dissolved in a solvent (e.g., DMSO), the resulting solution must be disposed of as hazardous liquid waste.
 - Collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container. The label must indicate all chemical components and their approximate concentrations.
 - Never dispose of **DDRI-18** solutions down the drain.[\[8\]](#)
- Contaminated Labware:
 - Glassware and other reusable labware contaminated with **DDRI-18** should be decontaminated before washing.

Decontamination of Surfaces and Equipment

In the event of a spill or for routine cleaning of work surfaces and equipment, follow these decontamination procedures.

- Minor Spills of Solid **DDRI-18**:
 - Gently sweep or wipe up the solid material, taking care not to create dust.[\[9\]](#)
 - Wipe the area with a disposable towel dampened with soap and water.[\[9\]](#)
 - Place all cleaning materials (e.g., contaminated towels, wipes) into the designated solid hazardous waste container for **DDRI-18**.[\[9\]](#)
- Decontamination of Labware:
 - Rinse the contaminated labware with a small amount of a suitable solvent in which **DDRI-18** is soluble (e.g., DMSO). Collect this rinsate as hazardous liquid waste.
 - Follow with a thorough wash using soap and water.

Storage of Hazardous Waste

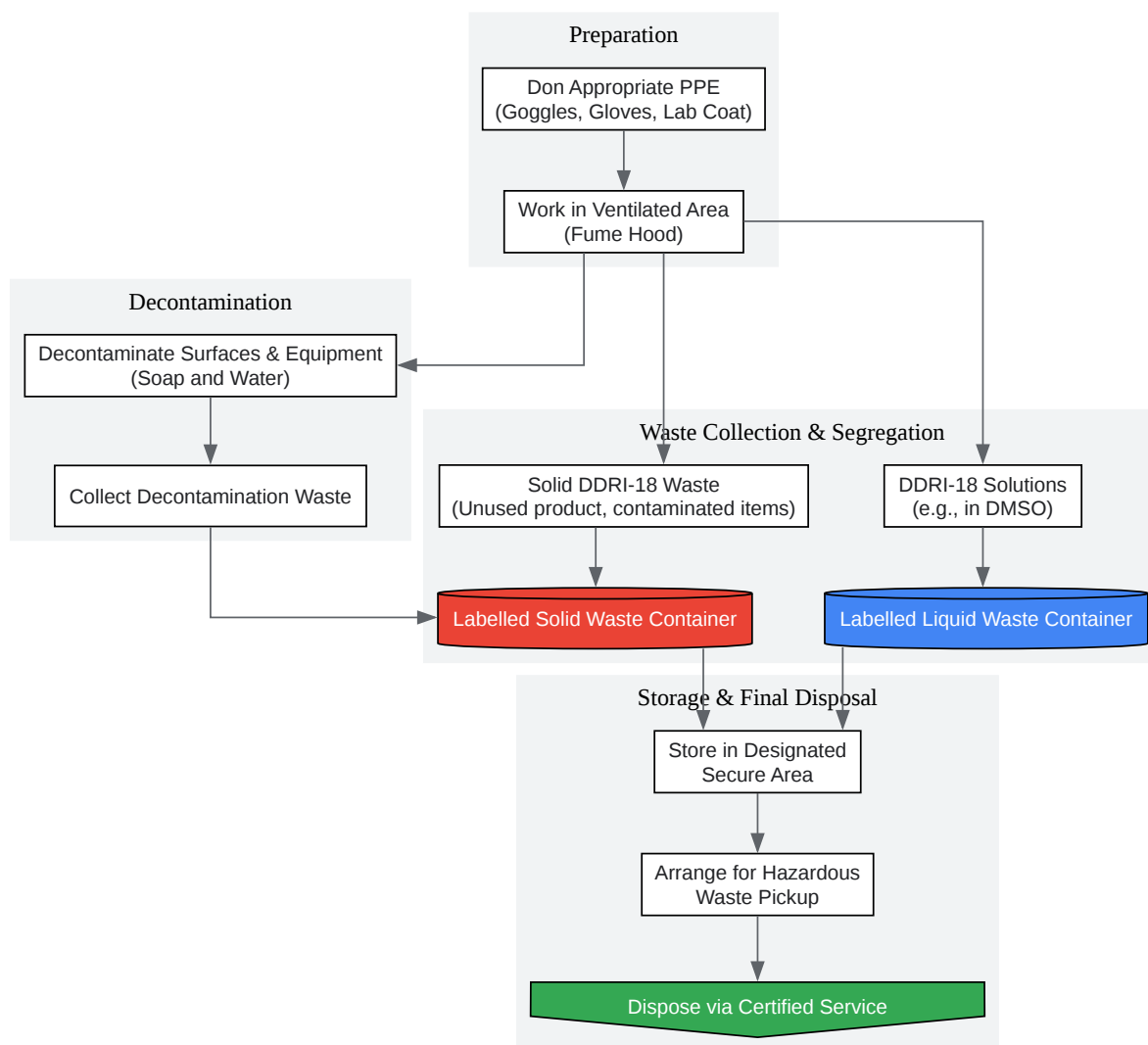
- Store the sealed and labeled hazardous waste containers in a designated, secure area away from incompatible materials, such as strong oxidizers.[\[4\]](#)
- It is recommended to store containers of combustible solids in a flammable storage cabinet.
[\[4\]](#)[\[8\]](#)
- Ensure the storage area is cool and dry.

Final Disposal

- Arrange for the collection of the hazardous waste by a certified hazardous waste management service.[\[8\]](#)[\[10\]](#)
- Provide the waste management service with a complete and accurate description of the waste, including a copy of the Safety Data Sheet (SDS) if available.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **DDRI-18** is illustrated in the diagram below.

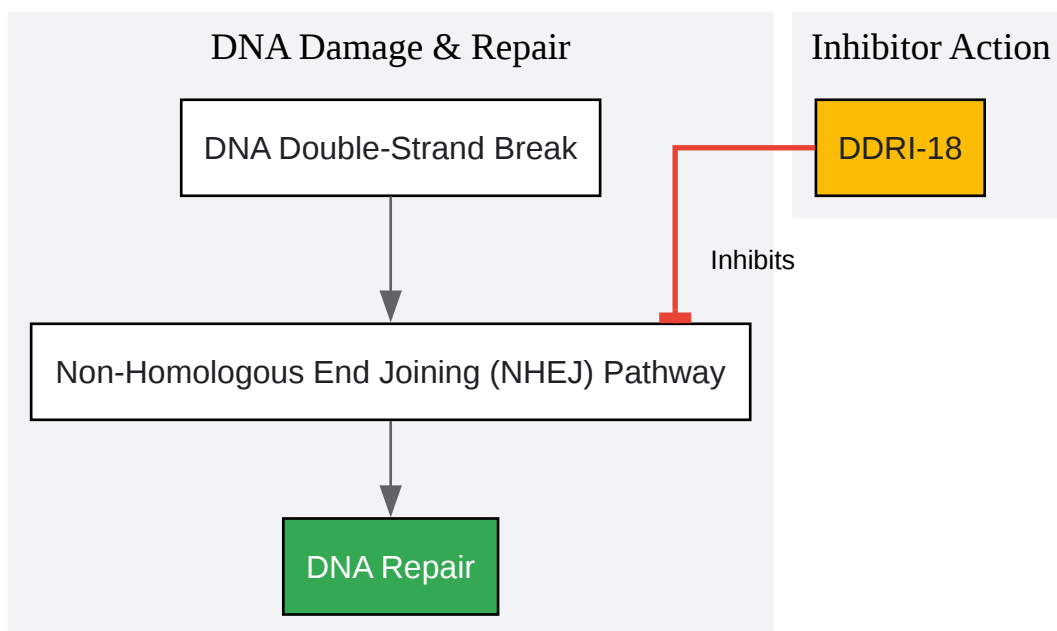


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Caption: Workflow for the safe disposal of **DDRI-18**.

Signaling Pathway of DDRI-18's Known Action

To provide context on the compound's biological activity, the following diagram illustrates the simplified signaling pathway inhibited by **DDRI-18**. As a DNA Damage Response Inhibitor, **DDRI-18** primarily interferes with the Non-Homologous End Joining (NHEJ) pathway, a major process for repairing double-strand breaks in DNA.



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Caption: Inhibition of the NHEJ pathway by **DDRI-18**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **DDRI-18**, fostering a culture of safety and building trust in their chemical handling practices. Always consult your institution's specific hazardous waste management guidelines and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive information.

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